

Application Notes and Protocols: Neonatal Microglia Depletion via PLX5622 Injection

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Compound of Interest

Compound Name: PLX5622

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Introduction

Microglia, the resident immune cells of the central nervous system (CNS), play a crucial role in brain development, homeostasis, and pathology. Understanding their function often requires experimental models where these cells are transiently eliminated. **PLX5622**, a potent and selective inhibitor of the colony-stimulating factor 1 receptor (CSF1R), offers an effective pharmacological method for depleting microglia.^{[1][2][3]} The survival and proliferation of microglia are dependent on CSF1R signaling.^{[1][2]} Inhibition of this receptor by **PLX5622** leads to rapid and sustained microglia depletion.^{[1][3]} This document provides detailed application notes and protocols for the depletion of microglia in neonatal rodents using **PLX5622** injection.

Data Summary

The efficacy of **PLX5622** in depleting neonatal microglia is dependent on the dosage, frequency, and duration of administration. The following tables summarize quantitative data from various studies.

Table 1: **PLX5622** Administration Parameters for Neonatal Microglia Depletion

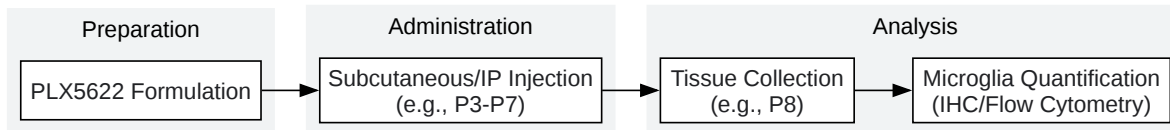
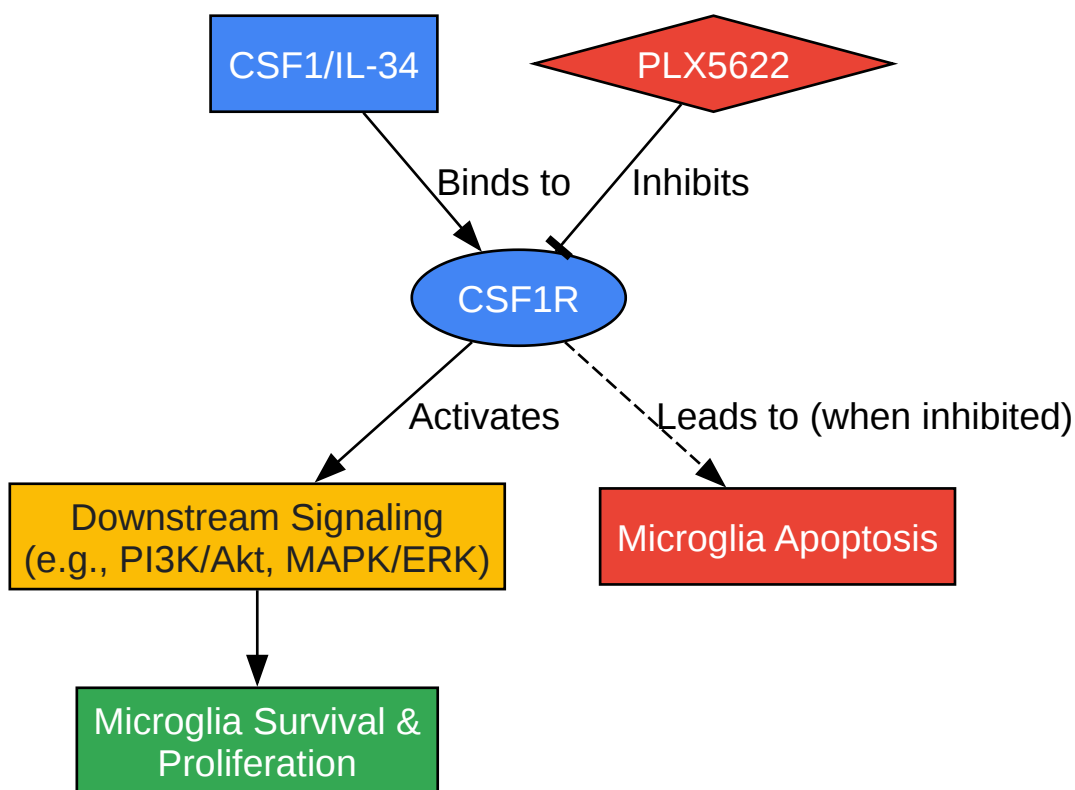
Animal Model	Administration Route	Dosage (mg/kg)	Frequency	Duration	Age at Administration	Reference
Mouse	Subcutaneous	50	Daily	5 days	P3 - P7	[1]
Rat	Intraperitoneal	50	Daily	3 - 14 days	Neonatal	[4][5][6][7]

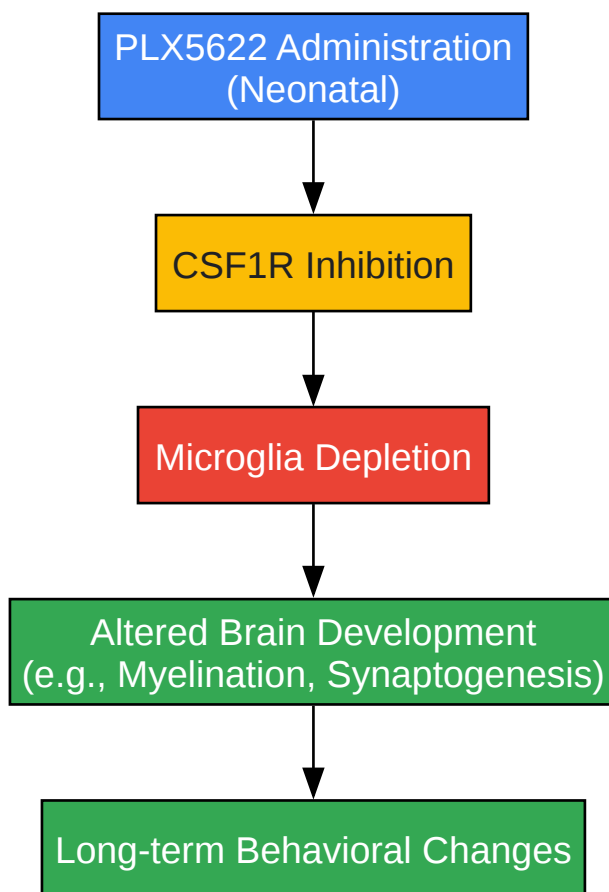
Table 2: Efficacy of Neonatal Microglia Depletion with **PLX5622** (50 mg/kg, IP Injection in Rats)

Duration of Treatment	Depletion Efficiency	Reference
3 days	80-90%	[4][5][6]
7 days	>90%	[4][5][6][7]
14 days	>96%	[4][5][6][7]

Signaling Pathway and Experimental Workflow

CSF1R Signaling Pathway Inhibition by PLX5622





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